

Introduction: The Strategic Value of a Multifunctional Scaffold

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Compound of Interest

Compound Name: 3,6-Dibromobenzene-1,2-diol

CAS No.: 123433-20-5

Cat. No.: B6590948

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3,6-Dibromobenzene-1,2-diol is a halogenated aromatic compound with the molecular formula $C_6H_4Br_2O_2$ and a molecular weight of approximately 267.90 g/mol [1][2][3]. Its structure is characterized by a catechol (1,2-dihydroxybenzene) core, symmetrically substituted with two bromine atoms at the 3 and 6 positions. This arrangement of functional groups—two nucleophilic and acidic hydroxyl groups adjacent to each other, and two synthetically versatile carbon-bromine bonds—makes it a valuable and highly reactive building block in modern organic synthesis.

The strategic placement of these groups allows for selective and sequential chemical transformations, providing pathways to complex molecular architectures. The electron-withdrawing nature of the bromine atoms influences the acidity and reactivity of the hydroxyl groups, while the catechol moiety, in turn, modulates the reactivity of the C-Br bonds in cross-coupling reactions. This guide offers an in-depth exploration of the reactivity of this scaffold, providing field-proven insights and detailed protocols for its application in research and development. It serves as a critical resource for chemists in the pharmaceutical, agrochemical, and materials science sectors aiming to leverage its unique chemical properties[1].

Property	Value	Reference
CAS Number	123433-20-5	[2][3][4][5]
Molecular Formula	C ₆ H ₄ Br ₂ O ₂	[1][2][5]
Molecular Weight	267.90 g/mol	[1][2]
Physical Form	Solid	
Melting Point	122 °C	[3]
Storage	2-8°C, sealed in dry, dark place	[4]

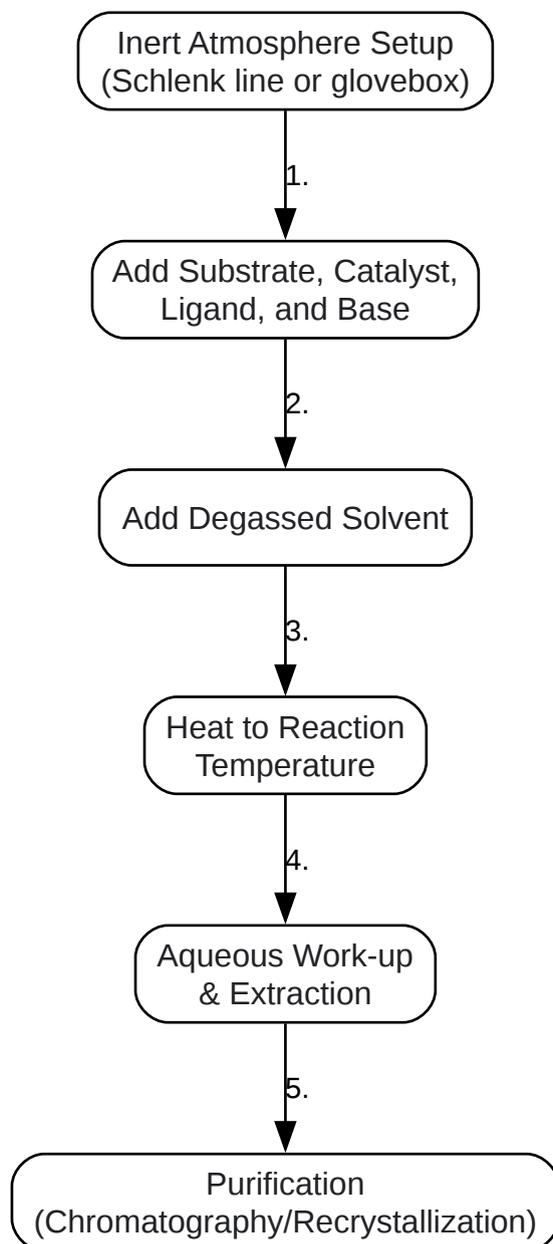
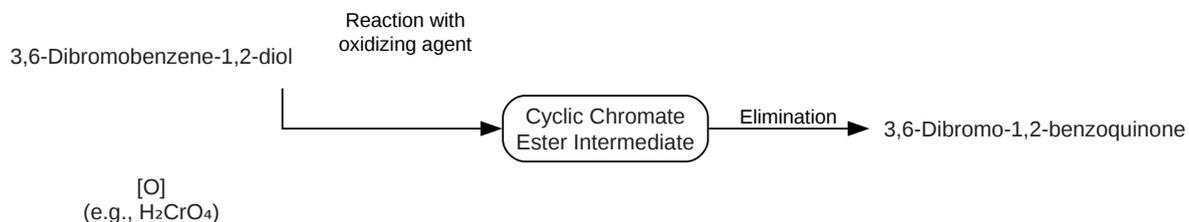
Core Reactivity I: Transformations of the Catechol Unit

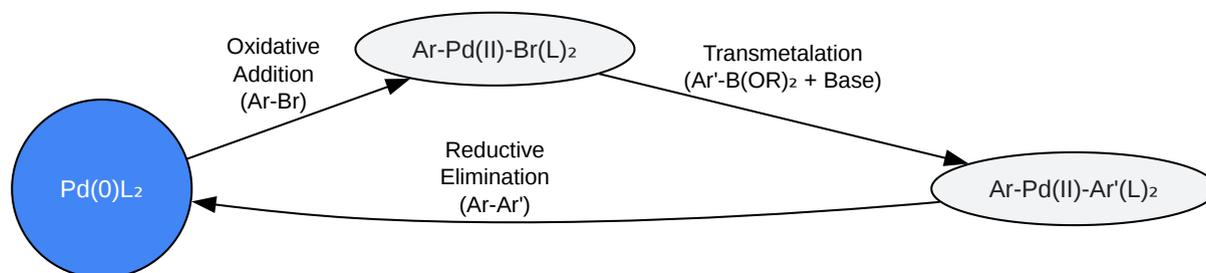
The 1,2-diol (catechol) moiety is a hub of chemical activity, primarily driven by the nucleophilicity of the oxygen atoms and their potential for oxidation.

Oxidation to 3,6-Dibromo-1,2-benzoquinone

The most prominent reaction of the catechol unit is its oxidation to the corresponding ortho-quinone. This transformation is a cornerstone of its utility, as quinones are valuable electrophiles and components of biologically active molecules. The adjacent hydroxyl groups can be oxidized using a variety of oxidizing agents[1].

Causality Behind Experimental Choices: The choice of oxidant is critical. Stronger, less selective oxidants like potassium permanganate can lead to overoxidation and ring cleavage, resulting in poor yields[6]. Milder, more controlled reagents are preferred. Chromic acid or reagents like Pyridinium chlorochromate (PCC) can effectively oxidize secondary alcohols to ketones, a transformation analogous to the oxidation of the catechol hydroxyls to the quinone carbonyls. The reaction proceeds through the formation of a chromate ester intermediate, followed by an elimination step to form the carbonyl group.





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Sources

- [1. Buy 3,6-Dibromobenzene-1,2-diol | 123433-20-5 \[smolecule.com\]](#)
- [2. chemscene.com \[chemscene.com\]](#)
- [3. 3,6-dibromo-1,2-Benzenediol | 123433-20-5 \[chemicalbook.com\]](#)
- [4. 123433-20-5|3,6-Dibromobenzene-1,2-diol|BLD Pharm \[bldpharm.com\]](#)
- [5. 3,6-dibromobenzene-1,2-diol 97% | CAS: 123433-20-5 | AChemBlock \[achemblock.com\]](#)
- [6. chem.libretexts.org \[chem.libretexts.org\]](#)
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